

Chemical and physical properties of Trovafloxacin mesylate

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
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Trovafloxacin Mesylate: An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical and physical properties of **Trovafloxacin mesylate**. It includes detailed experimental protocols for key analytical methods, a summary of quantitative data in a structured tabular format, and visualizations of its mechanism of action and analytical workflow to facilitate understanding and application in a research and development setting.

Chemical and Physical Properties

Trovafloxacin mesylate is the methanesulfonate salt of trovafloxacin, a synthetic broad-spectrum fluoroquinolone antibiotic. Its chemical and physical characteristics are fundamental to its formulation, stability, and pharmacokinetic behavior.

General Information

- Chemical Name: 7-[(1S,5R)-6-amino-3-azabicyclo[3.1.0]hexan-3-yl]-1-(2,4-difluorophenyl)-6-fluoro-4-oxo-1,8-naphthyridine-3-carboxylic acid;methanesulfonic acid[1][2]
- CAS Number: 147059-75-4[1][2][3][4][5]



- Molecular Formula: C20H15F3N4O3 · CH4O3S
- Appearance: White to off-white powder[4]

Quantitative Data Summary

The key physicochemical properties of **Trovafloxacin mesylate** are summarized in the table below.

Property	Value	Experimental Method
Molecular Weight	512.46 g/mol	Mass Spectrometry[5]
Melting Point	>250 °C (with decomposition)	Differential Scanning Calorimetry (DSC)[4]
pKa (at 25°C)	pKa1: 5.87 (carboxylic acid)pKa2: 8.09 (amino group)	Potentiometric Titration[6]
Solubility	Water: Soluble (to 50 mM)DMSO: Soluble (to 100 mM)	Equilibrium Solubility Method[2]
UV Absorption (λmax)	275 nm	UV-Visible Spectrophotometry[7]

Experimental Protocols

Detailed methodologies for the characterization of **Trovafloxacin mesylate** are crucial for obtaining reliable and reproducible data.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

This protocol describes a reverse-phase HPLC method for the determination of the purity of **Trovafloxacin mesylate**.

Instrumentation: A standard HPLC system equipped with a UV detector.



- Column: C18 column (e.g., 250 mm x 4.6 mm, 5 μm particle size).
- Mobile Phase: A filtered and degassed mixture of a phosphate buffer and acetonitrile. A
 typical mobile phase consists of 0.04 M phosphoric acid, acetonitrile, tetrabutylammonium
 hydroxide, and 0.005 M dibutyl amine phosphate (83:16.85:0.05:0.1, v/v), with the pH
 adjusted to 3.[7]
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection: UV detection at 275 nm.[7]
- Injection Volume: 10-20 μL.
- Procedure:
 - Prepare a standard solution of Trovafloxacin mesylate of known concentration in the mobile phase.
 - Prepare the sample solution by accurately weighing and dissolving the Trovafloxacin mesylate in the mobile phase to a similar concentration as the standard.
 - Filter both solutions through a 0.45 μm syringe filter.
 - Inject the standard and sample solutions into the chromatograph.
 - The purity of the sample is calculated by comparing the peak area of the analyte in the sample chromatogram to that of the standard.

pKa Determination by Potentiometric Titration

This method outlines the determination of the acid dissociation constants (pKa) of **Trovafloxacin mesylate**.

• Instrumentation: A calibrated potentiometer with a pH electrode.

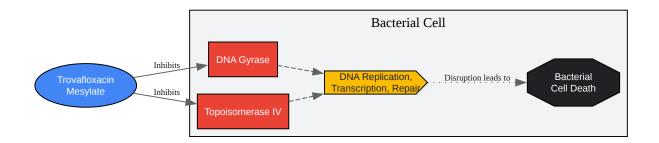


- Titrants: Standardized 0.1 M hydrochloric acid (HCl) and 0.1 M sodium hydroxide (NaOH) solutions.
- Sample Preparation:
 - Accurately weigh and dissolve **Trovafloxacin mesylate** in a suitable solvent, such as a methanol-water or acetonitrile-water binary mixture, to a concentration of approximately 1 mM.[8][9]
 - Maintain a constant ionic strength using a background electrolyte like 0.15 M potassium chloride (KCl).[8]
- Procedure:
 - Calibrate the pH meter using standard buffers.
 - Place the sample solution in a thermostated vessel and immerse the pH electrode.
 - Titrate the solution with the standardized acid or base, adding small increments of the titrant.[9]
 - Record the pH value after each addition, allowing the reading to stabilize.
 - Continue the titration past the equivalence points.
 - The pKa values are determined from the titration curve, typically by identifying the pH at the half-equivalence points or by analyzing the first and second derivatives of the curve.
 [10]

Mechanism of Action

Trovafloxacin mesylate exerts its bactericidal effects by targeting and inhibiting two essential bacterial enzymes: DNA gyrase and topoisomerase IV. This dual-targeting mechanism is crucial for its broad-spectrum activity. The inhibition of these enzymes leads to the disruption of DNA replication, transcription, and repair, ultimately resulting in bacterial cell death.[11][12]





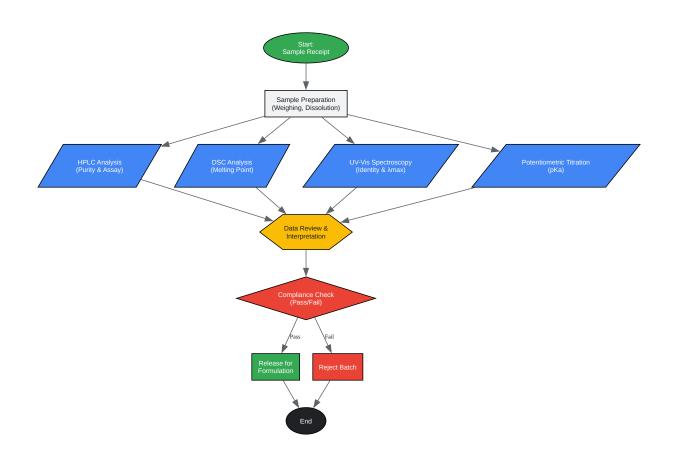
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Caption: Trovafloxacin mesylate's mechanism of action.

Analytical Workflow

A typical analytical workflow for the quality control of **Trovafloxacin mesylate** involves a series of tests to confirm its identity, purity, and other critical quality attributes.





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Caption: Quality control workflow for **Trovafloxacin mesylate**.



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- To cite this document: BenchChem. [Chemical and physical properties of Trovafloxacin mesylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15559033#chemical-and-physical-properties-of-trovafloxacin-mesylate]

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